

Chemical Structure and Physicochemical Properties

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Compound of Interest

Compound Name: *Prodigiosine*

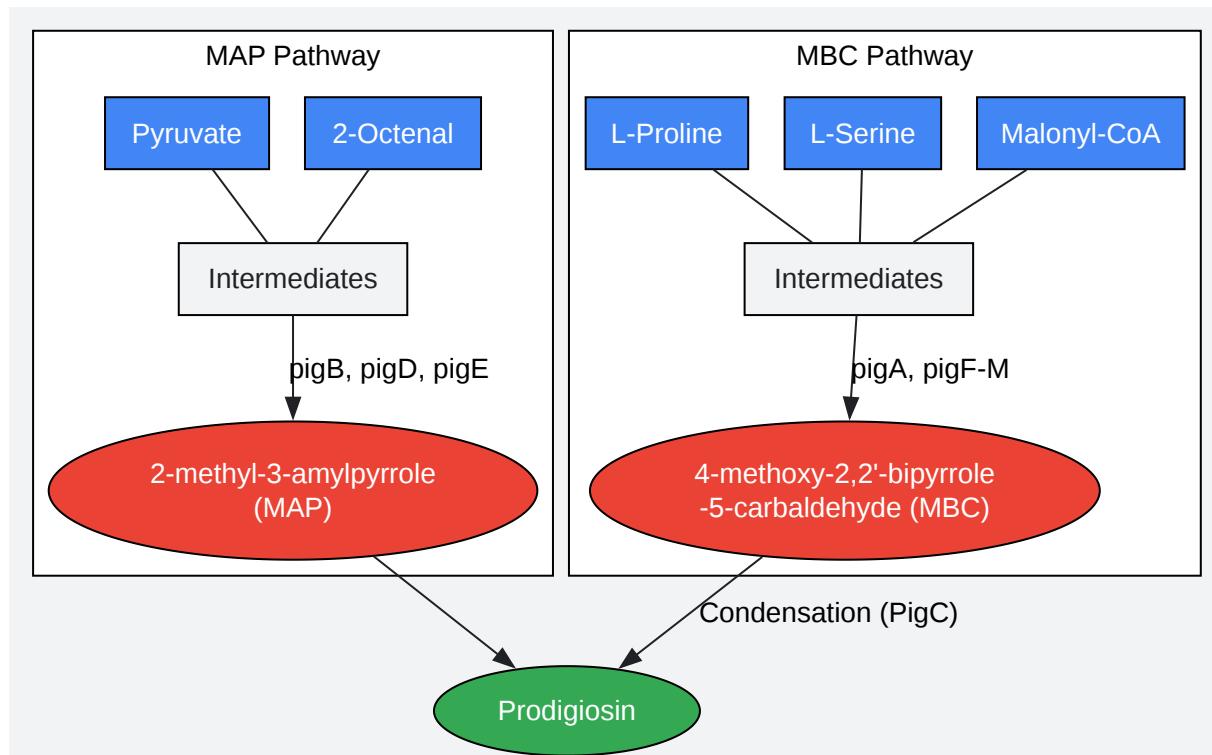
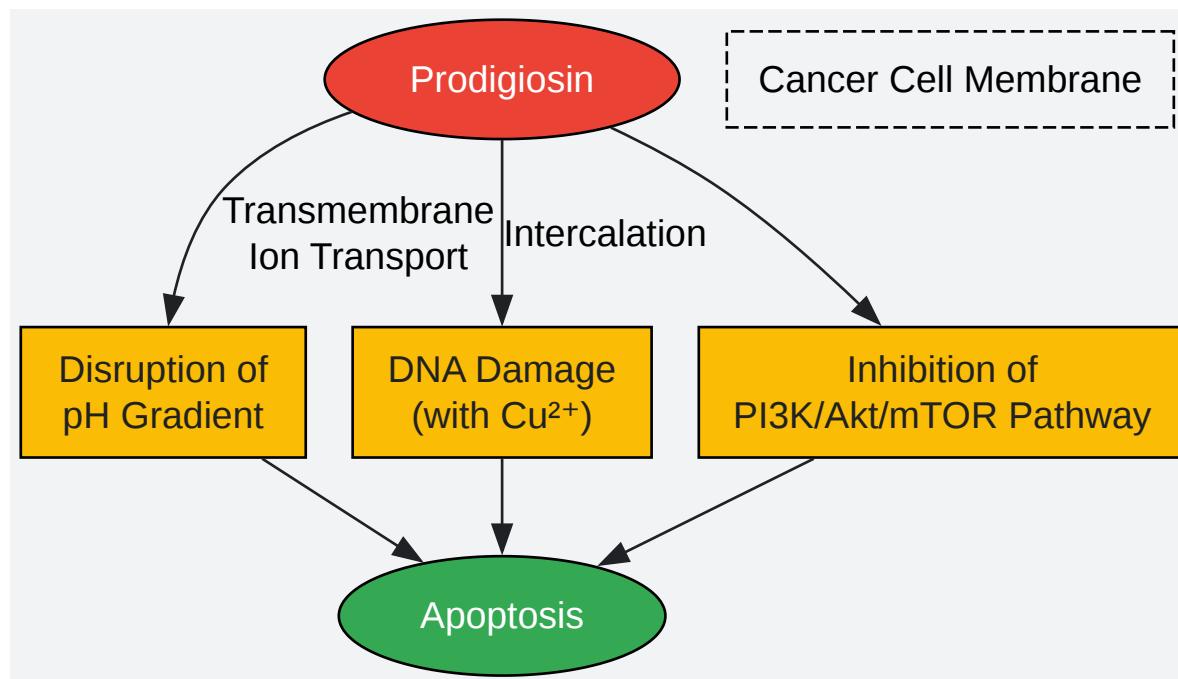
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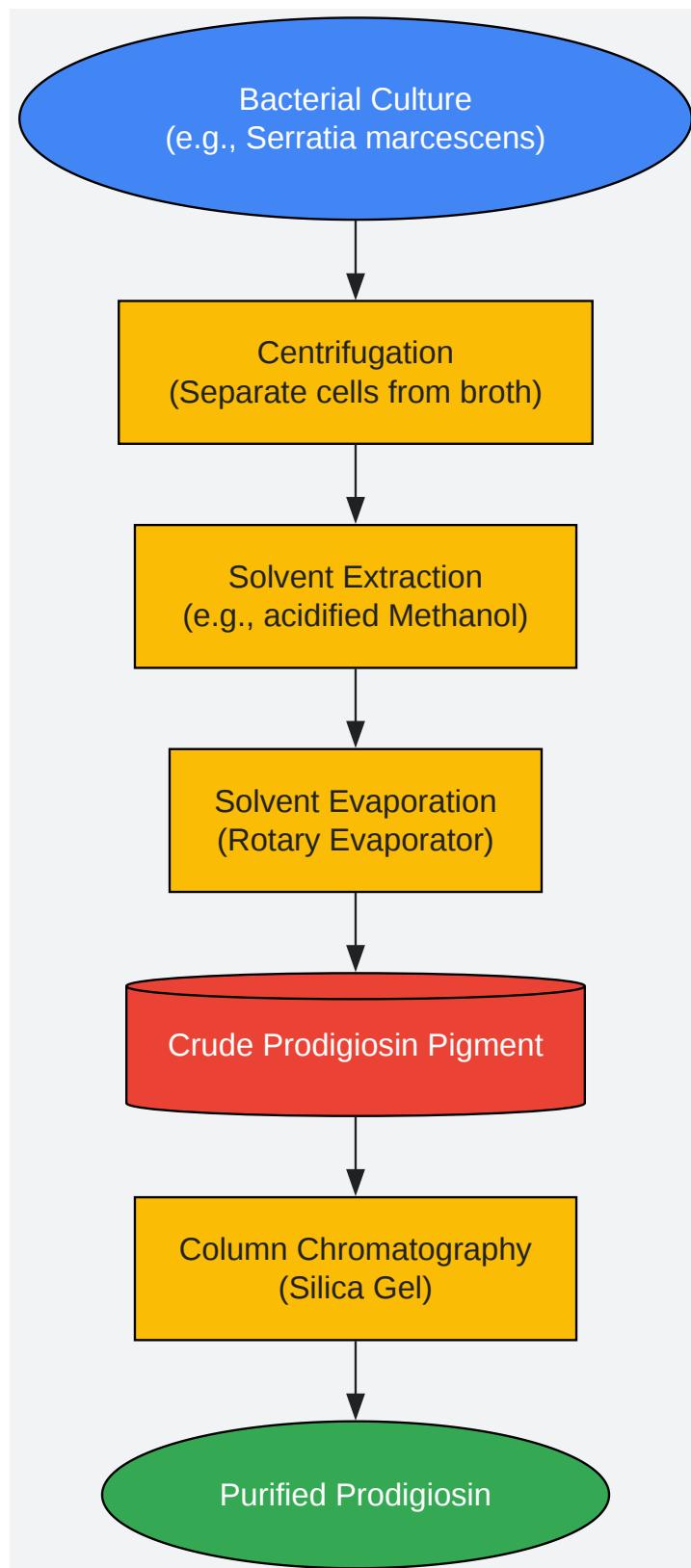
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Prodigiosin is a member of the prodiginine family of compounds, characterized by a common pyrrolylpyrromethene skeleton.^[8] Its unique tripyrrole structure is fundamental to its biological activity.^{[2][4]}

IUPAC Name: 4-Methoxy-5-[(Z)-(5-methyl-4-pentyl-2H-pyrrol-2-ylidene)methyl]-1H,1'H-2,2'-bipyrrole^[1]

Chemical Structure: The structure consists of three pyrrole rings labeled A, B, and C.^[2] Specifically, these are a pyrrole ring (A), a 3-methoxypyrrole ring (B), and a 2-methyl-3-pentylpyrrole ring (C).^{[2][4]}



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